Technical Characterization Guide: 2-Amino-3-Bromo-5-Methylpyridine

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Compound of Interest	
Compound Name:	*2-Amino-3-Bromo-5-Methylpyridine*
CAS No.:	*12782-00-7*
Cat. No.:	*B1175083*

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Spectroscopic Data, Analysis, and Experimental Protocols

Executive Summary & Compound Identity

This technical guide provides a comprehensive spectroscopic profile of **2-Amino-3-bromo-5-methylpyridine**, a critical intermediate in the synthesis of kinase inhibitors and agrochemicals.

Critical Identity Note: There is a frequent database confusion regarding the CAS registry number for this compound.

- Correct CAS:17282-00-7 (**2-Amino-3-bromo-5-methylpyridine**)[1][2][3]
- Incorrect/Confused CAS: 17282-04-1 (Often mislabeled in general queries; actually corresponds to 2-Chloro-3-fluoropyridine or other halogenated isomers in some legacy databases).
- Isomer Alert: Distinguish carefully from 2-Amino-5-bromo-3-methylpyridine (CAS 3430-21-5). The position of the bromine atom (C3 vs. C5) significantly alters the electronic environment

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and subsequent reactivity (e.g., Suzuki coupling selectivity).

Table 1: Physicochemical Identity

Property	Specification
IUPAC Name	3-Bromo-5-methylpyridin-2-amine
CAS Registry	17282-00-7
Molecular Formula	$C_6H_7BrN_2$
Molecular Weight	187.04 g/mol (Monoisotopic: 185.98 for ^{79}Br)
Appearance	Off-white to pale yellow crystalline solid
Melting Point	73–76 °C
Solubility	Soluble in DMSO, Methanol, Chloroform; Sparingly soluble in Water

Spectroscopic Profiling

Nuclear Magnetic Resonance (NMR) Spectroscopy

The presence of the electropositive amino group at C2 and the electronegative bromine at C3 creates a distinct push-pull electronic system, making NMR the primary tool for structural validation.

1H NMR Analysis (400 MHz, DMSO-d_6)

Rationale: DMSO-d_6 is preferred over $CDCl_3$ due to the polarity of the primary amine and to prevent aggregation-induced broadening of the NH_2 signal.

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Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.85	Doublet (d, J ≈ 2.0 Hz)	1H	H-6	Most deshielded proton due to proximity to ring Nitrogen.
7.62	Doublet (d, J ≈ 2.0 Hz)	1H	H-4	Shielded relative to H-6; characteristic meta-coupling confirms 3,5-substitution pattern.
6.10	Broad Singlet (br s)	2H	$-NH_2$	Exchangeable protons. Chemical shift is concentration/temperature dependent.
2.18	Singlet (s)	3H	$-CH_3$	Methyl group at C5.

13C NMR Analysis (100 MHz, DMSO-d_6)

Predicted shifts based on substituent additivity rules and experimental correlation for 2-aminopyridines.

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Shift (δ, ppm)	Assignment	Electronic Environment
156.2	C-2	Directly attached to -NH_2; highly deshielded.
146.5	C-6	Alpha to Nitrogen; deshielded.
140.1	C-4	Aromatic CH.
124.8	C-5	Attached to Methyl group (ipso).
106.5	C-3	Diagnostic Peak: Upfield shift due to ortho shielding effect of the electron-rich amino group, despite Br attachment.
17.2	-CH_3	Methyl carbon.

Mass Spectrometry (MS)

Mass spectrometry provides the definitive "fingerprint" for halogenated compounds due to the natural isotopic abundance of Bromine.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode) or EI (Electron Impact).
- Isotopic Pattern: The ^{79}Br and ^{81}Br isotopes exist in a nearly 1:1 ratio, resulting in a characteristic "doublet" molecular ion.

Fragmentation Pathway

The fragmentation typically involves the initial loss of the halogen radical or the expulsion of HCN from the pyridine ring.

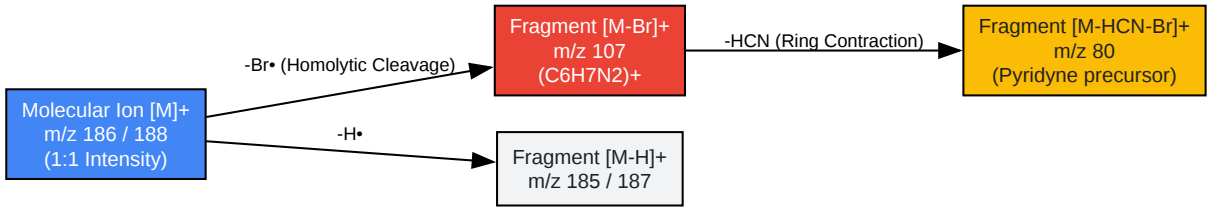

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Figure 1: Proposed EI-MS fragmentation pathway for **2-Amino-3-bromo-5-methylpyridine**.

Infrared Spectroscopy (FT-IR)

Analysis typically performed using a KBr pellet or ATR (Attenuated Total Reflectance).

Wavenumber (cm^{-1})	Vibration Mode	Assignment
3450, 3320	ν(N-H) stretch	Primary amine asymmetric/symmetric stretching.
2920, 2850	ν(C-H) stretch	Methyl group (aliphatic C-H).
1630	δ(N-H) bend	Scissoring vibration of NH_2.
1580, 1470	ν(C=C), ν(C=N)	Pyridine ring skeletal vibrations.
1050	ν(C-Br)	Aryl-Bromide stretch (often coupled with ring modes).
820	γ(C-H) oop	Out-of-plane bending (indicative of isolated H on ring).

Experimental Protocols

Synthesis & Purification Workflow

The synthesis generally involves the regioselective bromination of 2-amino-5-methylpyridine (2-amino-5-picoline). The amino group directs the incoming electrophile (Br^+) to the ortho position (C3).

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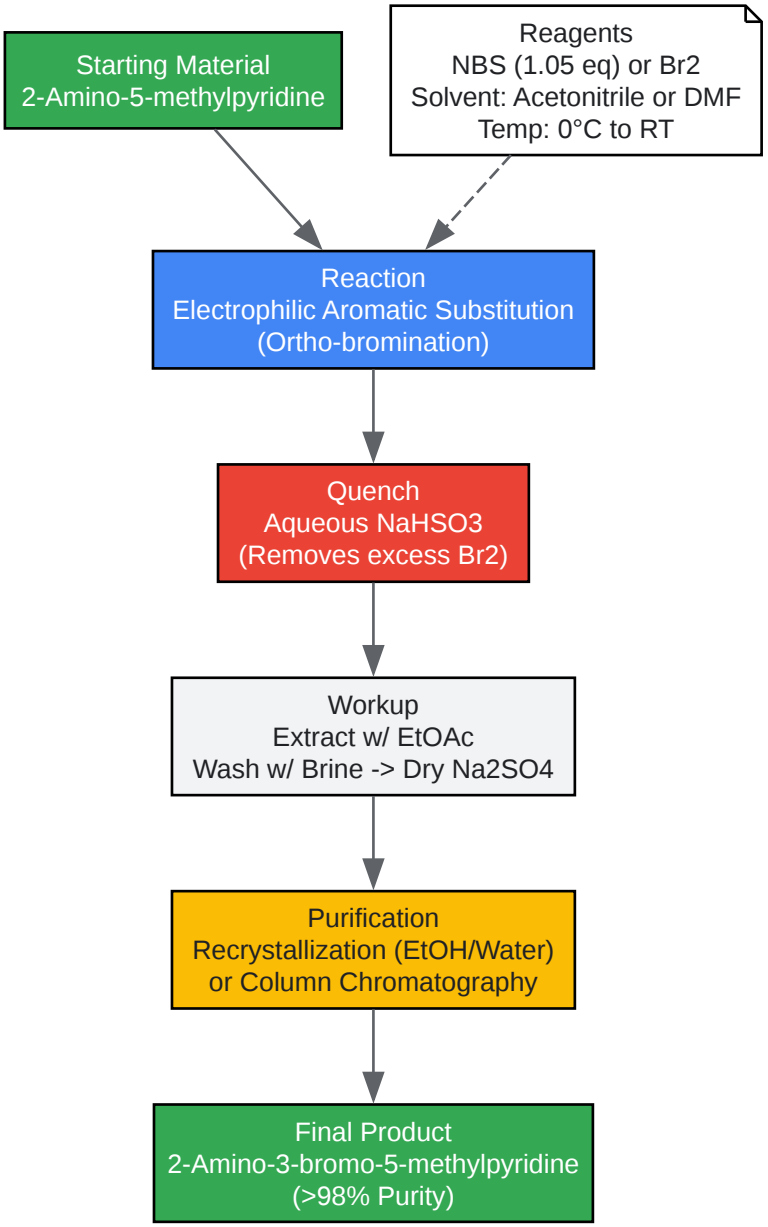

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Figure 2: Synthetic workflow for the regioselective preparation of the target compound.

Quality Control: Impurity Differentiation

A common impurity is the 3,5-dibromo derivative (if over-bromination occurs) or the 5-bromo-3-methyl isomer (if starting material is impure).

- Differentiation by NMR:

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- Target (3-Br-5-Me): Two doublets (H4, H6).
- Impurity (3,5-Dibromo): Singlet H4, Singlet H6 (no coupling if para? No, they are meta). Actually, 2-amino-3,5-dibromopyridine shows two doublets (J~2Hz) but lacks the methyl singlet at 2.2 ppm.
- Isomer (5-Br-3-Me): The methyl peak shifts slightly, and the aromatic coupling constants remain similar, but the chemical shift of C3 vs C5 in 13C NMR is the definitive differentiator.

References

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Sources

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- 3. 2-Amino-3-bromo-5-methylpyridine [webbook.nist.gov]
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